

delta-valerolactone chemical properties and structure

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Compound of Interest

Compound Name: Delta-Valerolactone

Cat. No.: B126995

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An In-depth Technical Guide to **Delta-Valerolactone**: Chemical Properties and Structure

General Description

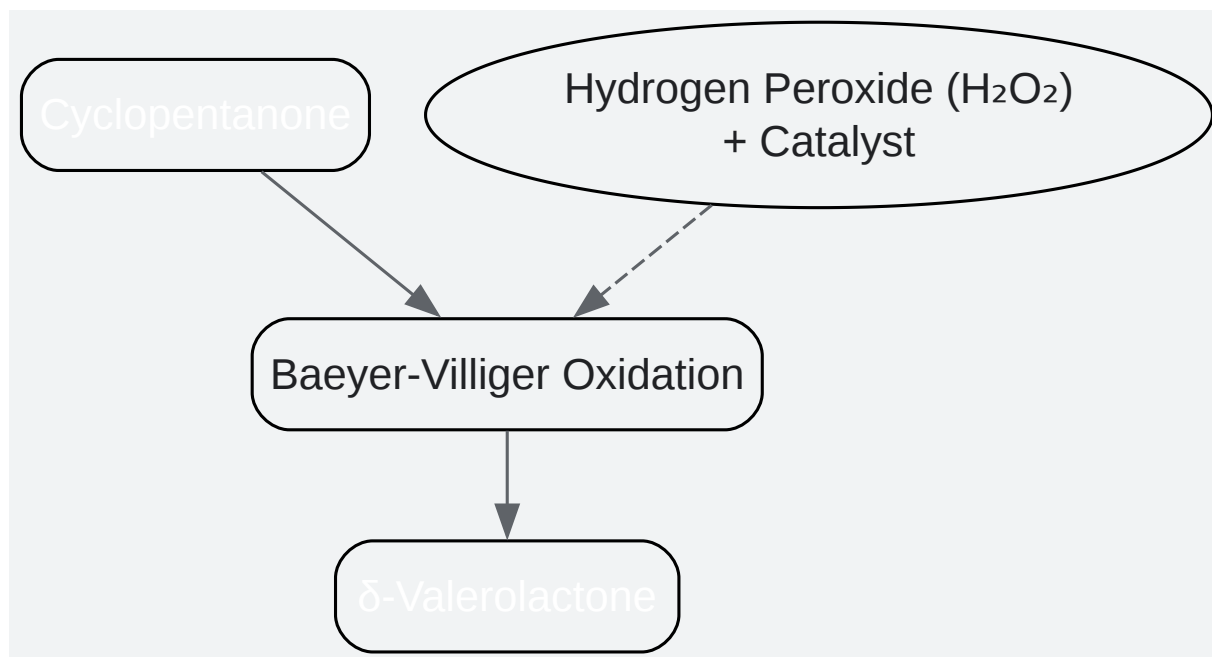
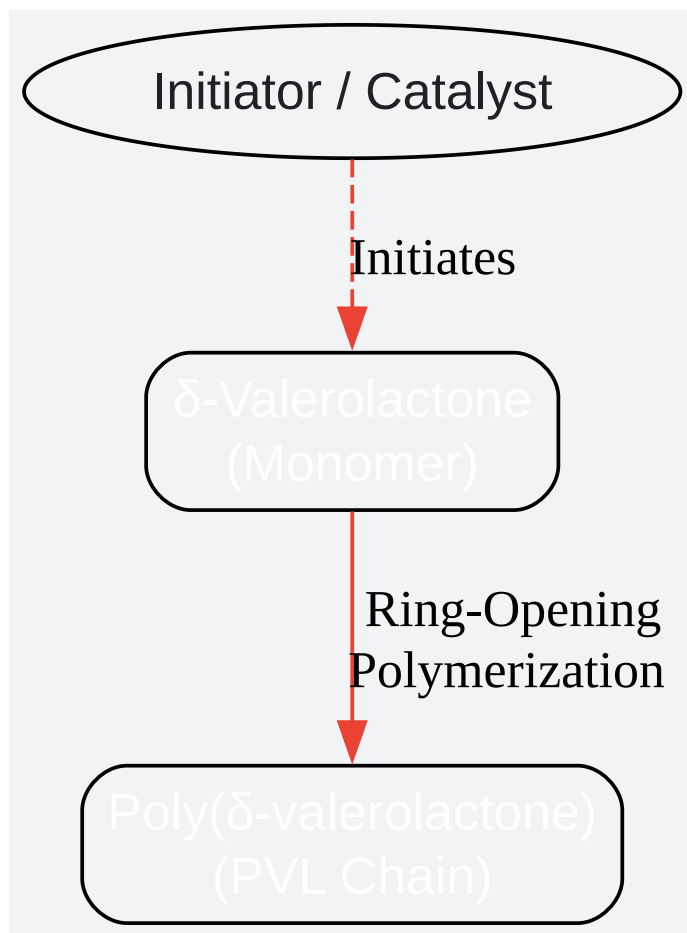
Delta-valerolactone (δ -valerolactone), systematically named oxan-2-one, is a cyclic ester (lactone) derived from 5-hydroxypentanoic acid.[1][2] It is a six-membered ring compound belonging to the delta-lactone class.[3] This compound is recognized for its favorable properties, including good thermal stability, high boiling point, low vapor pressure, and excellent solvency for both polar and non-polar substances.[4] Furthermore, δ -valerolactone is noted for its low toxicity, biocompatibility, and biodegradability, making it a compound of significant interest in the development of sustainable polymers and biomedical applications.[4][5] It serves as a key monomer in the synthesis of polyesters and is utilized as a starting material for various chemical syntheses.[6]

Chemical Structure

Delta-valerolactone is characterized by a six-membered heterocyclic ring containing one oxygen atom and a ketone group at the 2-position.[1]

- IUPAC Name: oxan-2-one[1]
- Molecular Formula: $C_5H_8O_2$ [1][7]
- SMILES: C1CCOC(=O)C1[3][7]

- Synonyms: 5-Valerolactone, Tetrahydro-2H-pyran-2-one, 5-Hydroxypentanoic acid delta-lactone[2][7][8]



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